

Fmoc-Asn(Trt)-OPfp: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Fmoc-asn(trt)-opfp

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This in-depth technical guide provides a comprehensive overview of the solubility and stability characteristics of N- α -Fmoc-N- γ -trityl-L-asparagine pentafluorophenyl ester (**Fmoc-Asn(Trt)-OPfp**), a critical building block in solid-phase peptide synthesis (SPPS). Understanding these properties is paramount for optimizing peptide coupling reactions, ensuring high purity and yield of the final peptide product.

Core Physicochemical Properties

Fmoc-Asn(Trt)-OPfp is a white to beige powder.^[1] Key physicochemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₄₄ H ₃₁ F ₅ N ₂ O ₅	[1][2][3]
Molecular Weight	762.72 g/mol	[1][2][3]
Appearance	White to slight yellow to beige powder	[1]
Storage Temperature	15-25°C	[1]

Solubility Characteristics

The solubility of **Fmoc-Asn(Trt)-OPfp** is dictated by the large, hydrophobic fluorenylmethyloxycarbonyl (Fmoc) and trityl (Trt) groups, as well as the polar asparagine side chain and the pentafluorophenyl (Pfp) ester. Generally, Fmoc-protected amino acids exhibit good solubility in polar aprotic solvents commonly used in peptide synthesis.[4][5] The related compound, Fmoc-Asn(Trt)-OH, is noted for its good solubility in most organic solvents. For **Fmoc-Asn(Trt)-OPfp**, if solubility issues arise in dimethyl sulfoxide (DMSO), other solvents such as water, ethanol, or dimethylformamide (DMF) may be effective.[6]

Qualitative Solubility Data

Solvent	Type	Expected Solubility	Rationale / Notes
N,N-Dimethylformamide (DMF)	Polar Aprotic	Highly Soluble	Standard and highly effective solvent for SPPS and dissolving Fmoc-amino acids.[4][5]
N-Methyl-2-pyrrolidone (NMP)	Polar Aprotic	Highly Soluble	Another common solvent in SPPS with excellent dissolving properties for Fmoc-derivatives.[4][7]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Highly Soluble	A strong solvent, often used to dissolve difficult-to-solubilize compounds.[4][7]
Dichloromethane (DCM)	Non-polar Aprotic	Moderately Soluble	Often used in peptide synthesis, though solubility of highly polar protected amino acids can be limited.[5]
Tetrahydrofuran (THF)	Polar Aprotic	Moderately to Limitedly Soluble	Used in some SPPS protocols, but generally has lower solvating power for Fmoc-amino acids compared to DMF or NMP.[4]
Acetonitrile (ACN)	Polar Aprotic	Limitedly Soluble	More commonly used in purification (RP-HPLC); solubility of some Fmoc-amino acids can be low.[4]

Water	Polar Protic	Sparingly Soluble to Insoluble	The large hydrophobic groups (Fmoc, Trt) significantly limit solubility in aqueous solutions.[8]
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Stability Profile

Pentafluorophenyl esters, such as **Fmoc-Asn(Trt)-OPfp**, are recognized for their high reactivity as activated esters in peptide bond formation.[9][10] This high reactivity is due to the electron-withdrawing nature of the pentafluorophenyl group, making it an excellent leaving group.[9] Despite their high reactivity towards nucleophiles like free amino groups, Pfp esters are generally stable, crystalline compounds that are less susceptible to hydrolysis compared to other active esters like N-hydroxysuccinimide (NHS) esters.[9][11]

General Stability Characteristics

Condition	Stability	Notes
Storage	Stable as a solid	Should be stored at 15-25°C as a powder.[1]
Aqueous Solutions	Prone to hydrolysis	As an active ester, it will hydrolyze in the presence of water, especially at non-neutral pH. Pfp esters are more stable against hydrolysis than NHS esters.[9][11]
Presence of Nucleophiles	Highly Reactive	Reacts rapidly with primary and secondary amines to form amide bonds. This is the basis of its function in peptide synthesis.[12]
Temperature	Stable at room temperature	For long-term storage in solution, -20°C to -80°C is recommended.[6]

Experimental Protocols

Protocol for Determining Solubility (Shake-Flask Method)

This protocol is adapted from the standard shake-flask method for determining equilibrium solubility and can be applied to **Fmoc-Asn(Trt)-OPfp**.^[4]

Materials:

- **Fmoc-Asn(Trt)-OPfp**
- Selected solvents (e.g., DMF, NMP, DMSO, DCM)
- Analytical balance
- Vials with screw caps
- Orbital shaker in a temperature-controlled environment (e.g., 25°C)
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **Fmoc-Asn(Trt)-OPfp** of known concentrations in the solvent of interest. These will be used to generate a calibration curve.
- **Sample Preparation:** Add an excess amount of **Fmoc-Asn(Trt)-OPfp** to a vial containing a known volume of the solvent. The amount should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
- **Equilibration:** Seal the vials and place them on an orbital shaker in a temperature-controlled environment (e.g., 25°C). Agitate the samples for a sufficient period to reach equilibrium

(typically 24-48 hours).

- **Phase Separation:** After equilibration, centrifuge the vials at high speed to pellet the undissolved solid.
- **Sample Dilution and Analysis:** Carefully take a known volume of the supernatant and dilute it with the same solvent to a concentration that falls within the range of the calibration curve. Analyze the diluted sample by HPLC to determine the concentration of the dissolved **Fmoc-Asn(Trt)-OPfp**.
- **Calculation:** Calculate the solubility using the concentration determined by HPLC and the dilution factor.

Visualizing Workflows and Relationships

Role of Fmoc-Asn(Trt)-OPfp in Peptide Coupling

The following diagram illustrates the workflow of incorporating an asparagine residue into a growing peptide chain on a solid support using **Fmoc-Asn(Trt)-OPfp**.

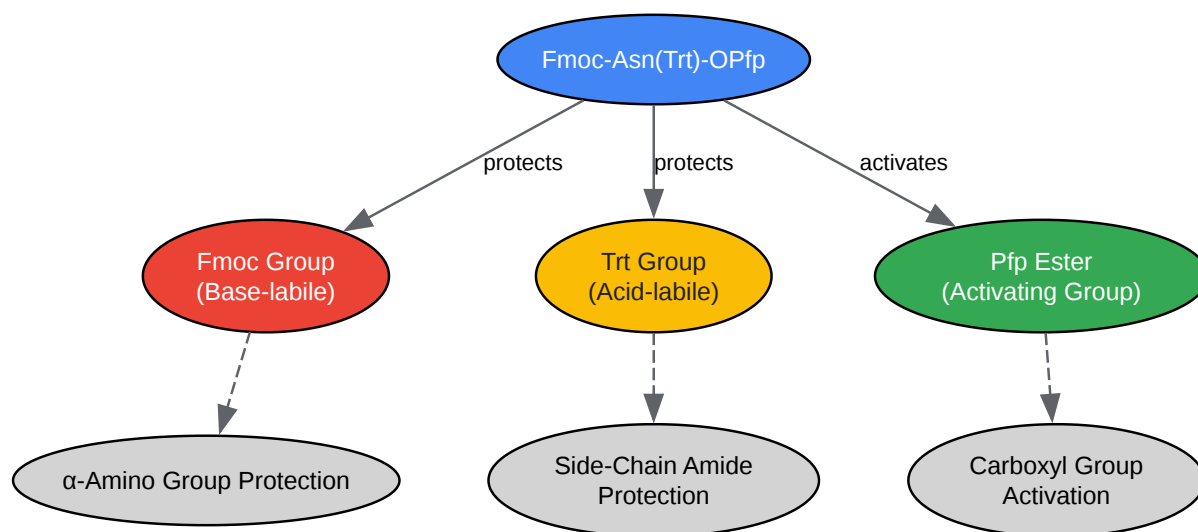


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Caption: Workflow for **Fmoc-Asn(Trt)-OPfp** in Solid-Phase Peptide Synthesis.

Logical Relationship of Protective Groups and Activating Group

This diagram shows the logical relationship between the different chemical moieties of the **Fmoc-Asn(Trt)-OPfp** molecule and their respective functions in peptide synthesis.



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Caption: Functional components of the **Fmoc-Asn(Trt)-OPfp** molecule.

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